

Application Notes and Protocols for the Quantification of CC-90001

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Compound of Interest

Compound Name: CC15009
Cat. No.: B15611998

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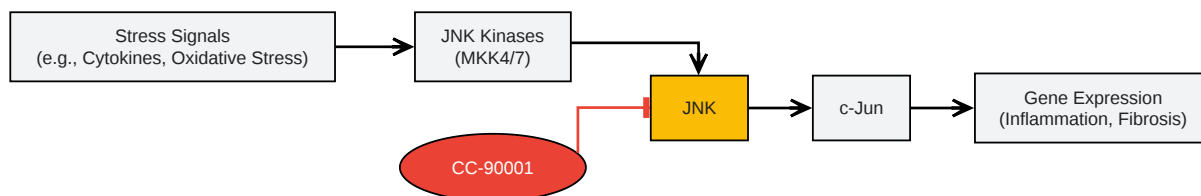
These application notes provide a comprehensive overview of the analytical methods for the quantification of CC-90001, a selective c-Jun N-terminal kinase (JNK) inhibitor developed for the treatment of fibrotic diseases such as idiopathic pulmonary fibrosis.[1][2][3] The protocols detailed below are based on a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of CC-90001 in human plasma.[4]

Introduction

CC-90001 is an orally administered small molecule that selectively inhibits JNK1.[3] Dysregulation of the JNK signaling pathway is implicated in the pathogenesis of fibrosis.[4] Accurate and precise quantification of CC-90001 in biological matrices is crucial for pharmacokinetic studies, dose-response evaluations, and overall clinical development. The primary analytical method for this purpose is LC-MS/MS, which offers high sensitivity and selectivity.

Signaling Pathway of CC-90001

CC-90001 targets the c-Jun N-terminal kinase (JNK) signaling pathway. JNKs are a family of serine/threonine protein kinases that are activated by various stress signals. Once activated, JNKs phosphorylate a range of transcription factors, including c-Jun, which in turn regulate the expression of genes involved in inflammation and fibrosis. By inhibiting JNK, CC-90001 can reduce the downstream effects that contribute to the progression of fibrotic diseases.



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Caption: Inhibition of the JNK signaling pathway by CC-90001.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of the validated LC-MS/MS method for the quantification of CC-90001 in human plasma.[4]

Parameter	Value
Analytical Method	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Biological Matrix	Human Plasma
Calibration Range	1–1000 ng/mL
Sample Preparation	Solid-Phase Extraction (SPE)
Internal Standard	[2D9]-CC-90001 (CC-20006)
Ionization Mode	Positive Electrospray Ionization (ESI+)
Mass Transition (m/z)	CC-90001: 322.2 → 266.2
Internal Standard: 331.2 → 267.2	

Experimental Protocols

Protocol 1: Quantification of CC-90001 in Human Plasma by LC-MS/MS

This protocol describes the steps for the extraction and quantification of CC-90001 from human plasma samples.

1. Materials and Reagents:

- CC-90001 reference standard
- [2D9]-CC-90001 (Internal Standard)
- Human plasma (K2EDTA)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Oasis μ -Elution HLB solid-phase extraction (SPE) plate (30 μ m)
- HyperClone DBS C18 HPLC column (or equivalent)

2. Sample Preparation (Solid-Phase Extraction):

- Thaw plasma samples at room temperature.
- Spike a known volume of plasma with the internal standard, [2D9]-CC-90001.
- Condition the Oasis μ -Elution HLB SPE plate wells with methanol followed by water.
- Load the plasma samples onto the SPE plate.
- Wash the wells with an appropriate aqueous solution to remove interferences.

- Elute CC-90001 and the internal standard from the SPE plate with an organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Conditions:

- HPLC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: HyperClone DBS C18 column.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: Optimize the gradient to ensure separation of CC-90001 from matrix components.
- Flow Rate: A typical flow rate for such columns is in the range of 0.3-0.6 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometer: A tandem mass spectrometer equipped with a positive electrospray ionization source.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - CC-90001: m/z 322.2 $\rightarrow$ 266.2
 - Internal Standard ([2D9]-CC-90001): m/z 331.2 $\rightarrow$ 267.2

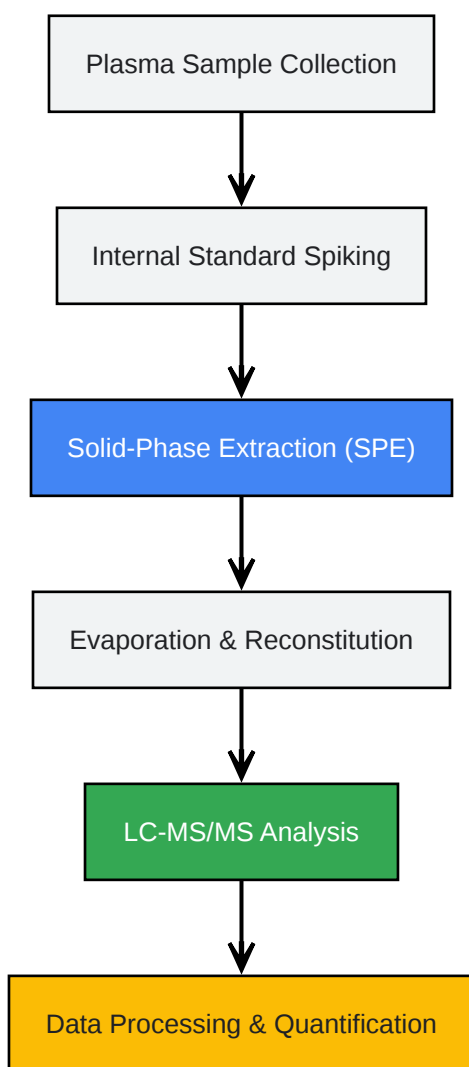
4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of CC-90001 to the internal standard against the concentration of the calibration standards.

- Use a weighted linear regression (e.g., $1/x^2$) to fit the calibration curve.
- Determine the concentration of CC-90001 in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the overall workflow for the quantification of CC-90001 in human plasma.



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Caption: Workflow for CC-90001 quantification in plasma.

Conclusion

The LC-MS/MS method described provides a robust and sensitive approach for the quantification of CC-90001 in human plasma, supporting its clinical development. Adherence to these protocols will enable researchers to generate high-quality data for pharmacokinetic and pharmacodynamic assessments.

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